

In-Depth Technical Guide: 3-Hydroxybisabola-1,10-dien-9-one

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Compound of Interest

Compound Name: 3-Hydroxybisabola-1,10-dien-9-one

Cat. No.: B1163741

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Abstract

3-Hydroxybisabola-1,10-dien-9-one is a sesquiterpenoid compound that has been identified in plant species of the genera *Curcuma* and *Alpinia*. As a member of the bisabolane class of sesquiterpenoids, it is part of a group of natural products known for a wide range of biological activities. This technical guide provides a summary of the available chemical information for **3-Hydroxybisabola-1,10-dien-9-one**, including its chemical identifiers. Detailed experimental data, specific biological activities, and associated signaling pathways for this particular compound are not extensively documented in publicly available scientific literature. This guide serves as a foundational reference for researchers interested in the further investigation of this and related natural products.

Chemical Identification

Detailed stereochemical information for **3-Hydroxybisabola-1,10-dien-9-one** is not definitively established in the available literature. The IUPAC name is therefore presented without stereochemical descriptors. The structural representation and key identifiers are provided below.

Identifier	Value	Source
CAS Number	129673-86-5	[1] [2]
Molecular Formula	C ₁₅ H ₂₄ O ₂	
IUPAC Name	6-(4-hydroxy-4-methylcyclohex-1-en-1-yl)-2-methylhept-2-en-4-one	Inferred from related structures

Physicochemical Properties

Specific, experimentally determined physicochemical data for **3-Hydroxybisabola-1,10-dien-9-one** are limited. The properties of related bisabolane sesquiterpenoids suggest that it is a lipophilic compound.

Property	Value	Notes
Molecular Weight	236.35 g/mol	Calculated from molecular formula
Appearance	Powder	From vendor data
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	From vendor data

Natural Occurrence

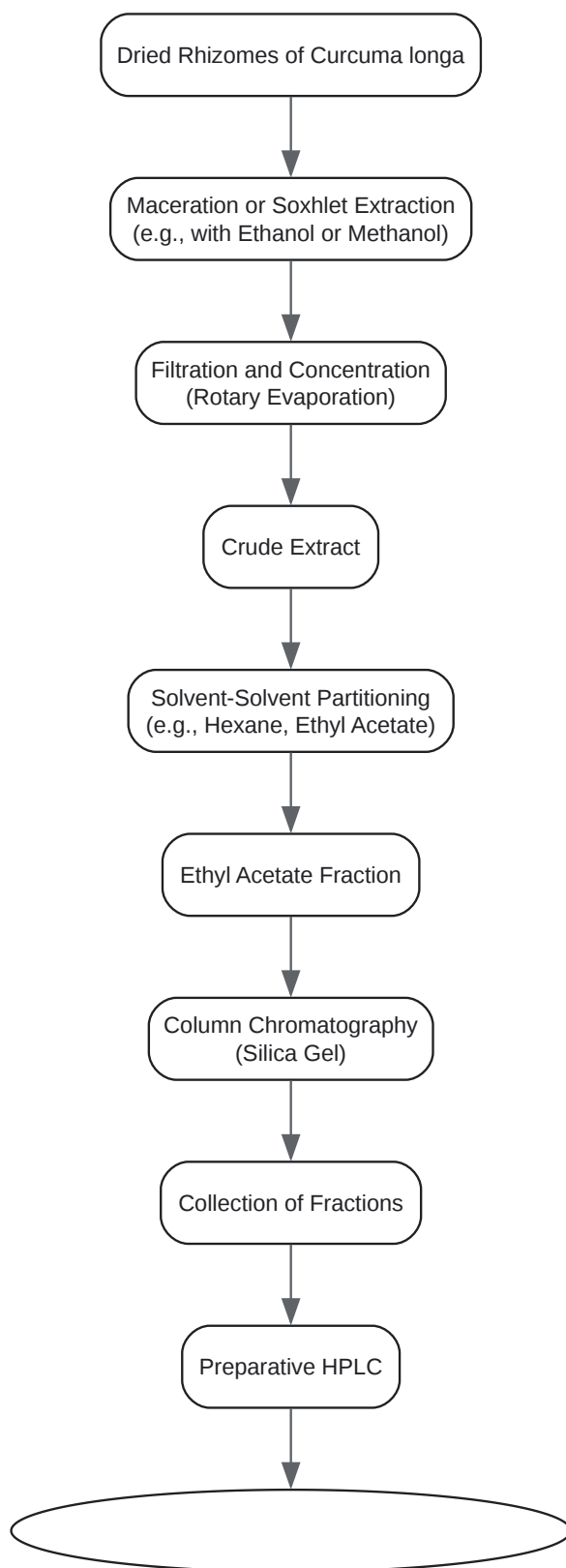
3-Hydroxybisabola-1,10-dien-9-one has been identified as a constituent of the following plant species:

- Curcuma longa(Turmeric): The rhizomes of Curcuma longa are a well-documented source of a variety of bisabolane-type sesquiterpenoids.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Alpinia intermediaand otherAlpiniaspecies: The genus Alpinia is also known to produce a diverse array of sesquiterpenoids.[\[8\]](#)[\[9\]](#)

Experimental Protocols

Detailed experimental protocols for the specific isolation and purification of **3-Hydroxybisabola-1,10-dien-9-one** are not readily available. However, general methodologies for the extraction of sesquiterpenoids from *Curcuma longa* can be adapted.

General Isolation Workflow for Sesquiterpenoids from *Curcuma longa*



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Caption: General workflow for the isolation of sesquiterpenoids from *Curcuma longa*.

Biological Activity

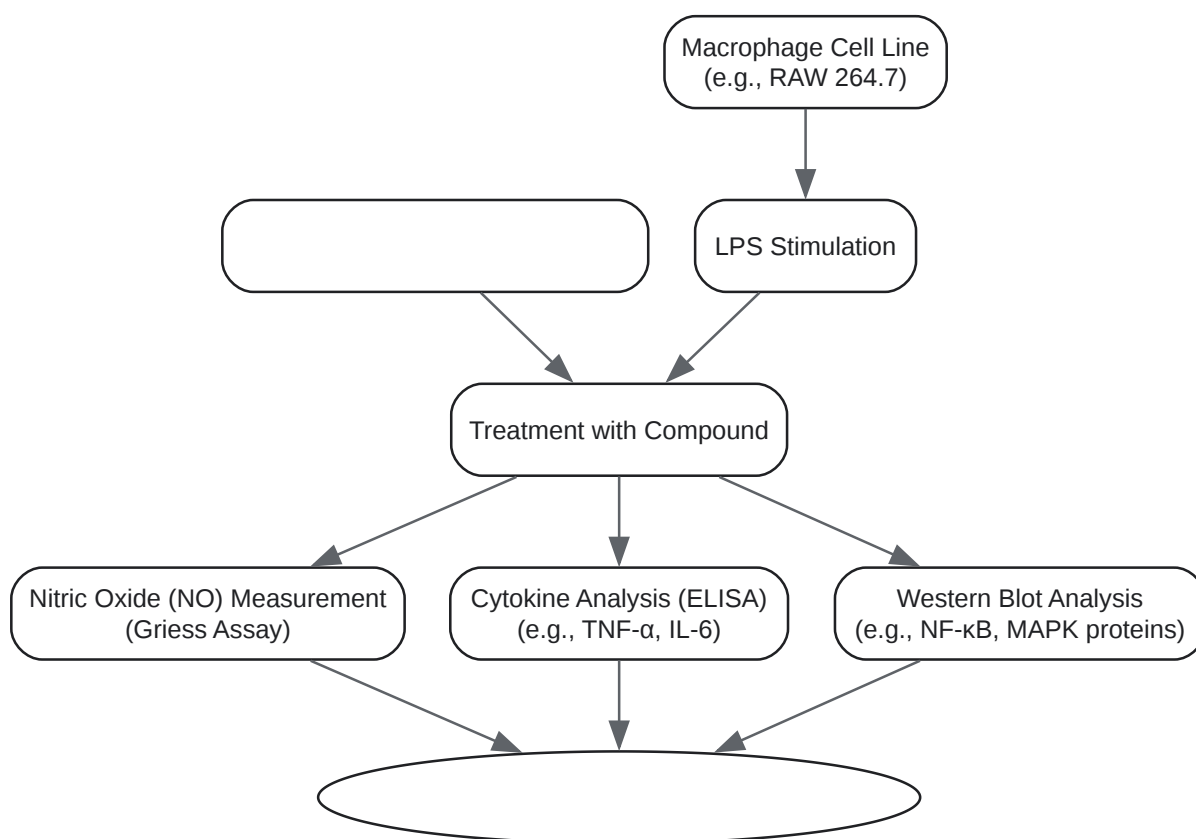
While a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects, have been reported for crude extracts of *Curcuma longa* and for various isolated bisabolane sesquiterpenoids, specific bioactivity data for **3-Hydroxybisabola-1,10-dien-9-one** is not available in the current body of scientific literature.^{[3][4][6]}

Known Biological Activities of Related Bisabolane Sesquiterpenoids

Research on compounds structurally related to **3-Hydroxybisabola-1,10-dien-9-one** has indicated potential therapeutic applications. For instance, other bisabolane-type sesquiterpenoids from *Curcuma longa* have demonstrated anti-inflammatory effects through the NF-κB/MAPK pathway and vasorelaxant activities via the PI3K/Akt pathway.^[3]

Signaling Pathways (Hypothetical)

Given the lack of specific studies on **3-Hydroxybisabola-1,10-dien-9-one**, any depiction of signaling pathway involvement would be speculative. Based on the activities of other bisabolane sesquiterpenoids, a hypothetical workflow for investigating its anti-inflammatory potential is presented below.



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Caption: Hypothetical workflow for evaluating the anti-inflammatory activity of the compound.

Future Directions

The existing data on **3-Hydroxybisabola-1,10-dien-9-one** are limited, presenting a clear opportunity for further research. Key areas for future investigation include:

- **Definitive Structural Elucidation:** Isolation of a sufficient quantity of the compound for comprehensive spectroscopic analysis (1D and 2D NMR, HR-MS) to confirm its structure and determine its absolute stereochemistry.
- **Total Synthesis:** Development of a synthetic route to enable the production of larger quantities for extensive biological evaluation and to confirm the proposed structure.
- **Pharmacological Screening:** A broad-based screening of the compound's activity against various biological targets to identify potential therapeutic applications.

- Mechanism of Action Studies: Once a significant biological activity is identified, further studies to elucidate the underlying molecular mechanisms and signaling pathways will be crucial.

This technical guide highlights the current knowledge gap regarding **3-Hydroxybisabola-1,10-dien-9-one** and aims to provide a starting point for researchers to explore the potential of this natural product.

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